

safety considerations for vinylcyclooctane laboratory use

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Vinylcyclooctane

CAS No.: 61142-41-4

Cat. No.: S596243

[Get Quote](#)

Chemical Hazard Assessment & Safety Data

Since exact data for **vinylcyclooctane** is unavailable, you should systematically determine its properties. The following table outlines the key data points you need to find or establish and the relevant regulatory frameworks to guide your assessment.

Safety Parameter	Description & Relevance	Regulatory Context / Analogous Data
Toxicity (Acute Oral)	Median Lethal Dose (LD50) crucial for hazard classification [1].	Use (Q)SAR models (<i>in silico</i>) to predict rat oral LD50 as an alternative to <i>in vivo</i> testing [1] [2].
Health Factors & Target Organs	Identifies specific organs or systems (e.g., liver, nervous system) that the chemical may damage [3].	Consult safety data for structurally similar compounds (e.g., vinyl chloride) [3].
Exposure Limits	Defines the maximum concentration of a chemical in air to which workers can be exposed.	Refer to established limits for analogous substances (e.g., OSHA PEL for vinyl chloride is 1 ppm TWA) [3].

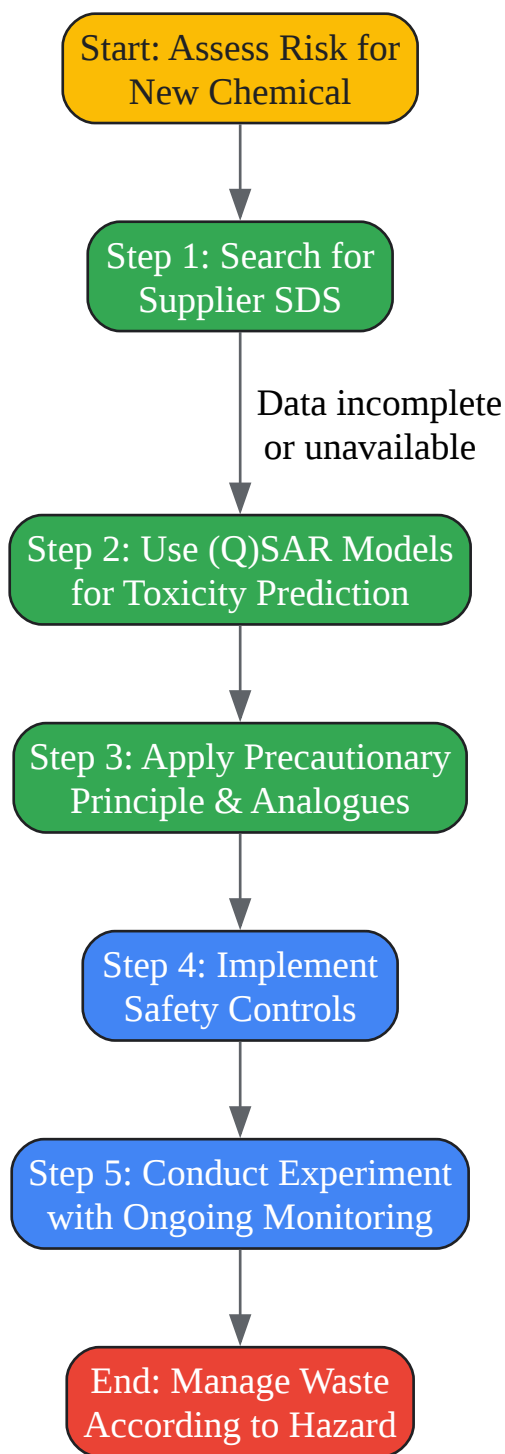
Safety Parameter	Description & Relevance	Regulatory Context / Analogous Data
Physical Hazards	Assesses characteristics like flammability, corrosivity, and reactivity [4].	Check for ignitable waste (D001) or reactive waste (D003) characteristics per EPA guidelines [4].
Waste Classification	Determines the proper disposal code if the chemical becomes waste [4].	Classify based on EPA "D" codes for characteristic wastes or "F" codes for non-specific sources [4].

General Laboratory Safety & Best Practices

Adhere to these universal safety practices when handling any laboratory chemical:

- **Hierarchy of Controls:** Prioritize **engineering controls** (e.g., always use a fume hood), followed by **administrative controls** (e.g., established Standard Operating Procedures), and finally, **Personal Protective Equipment (PPE)** [5] [3].
- **Exposure Monitoring:** If a chemical lacks a specific exposure limit, use direct-reading instruments (e.g., photoionization detectors) or detector tubes to monitor airborne concentrations in the work area [3].
- **Waste Management:** Assume that unused chemicals and their solutions are hazardous waste unless proven otherwise. Segregate waste streams according to their hazard characteristics (e.g., ignitable, corrosive) for proper disposal [4].

The experimental workflow for risk assessment and safe handling can be summarized as follows:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. SAR and QSAR modeling of a large collection of LD50 rat ... acute oral [jcheminf.biomedcentral.com]
2. ADMET evaluation in drug discovery: 15. Accurate prediction of rat ... [link.springer.com]
3. VINYL CHLORIDE (CHLOROETHYLENE) | Occupational and... Safety [osha.gov]
4. Waste Code - RCRAInfo - EPA [rcrainfo.epa.gov]
5. Permissible Exposure Limits – OSHA Annotated Table Z-1 [osha.gov]

To cite this document: Smolecule. [safety considerations for vinylcyclooctane laboratory use]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b596243#safety-considerations-for-vinylcyclooctane-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com